

Essential Guide to the Proper Disposal of (Z)2S,4R-Sacubitril

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Compound of Interest

Compound Name: (Z)2S,4R-Sacubitril

CAS No.: 2751722-77-5

Cat. No.: B15584828

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This document provides comprehensive, step-by-step guidance for the safe and compliant disposal of **(Z)2S,4R-Sacubitril**, a research and development chemical. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact, adhering to standard practices for pharmaceutical and chemical waste management.

Waste Classification and Segregation

The initial and most critical step is to determine the regulatory classification of the waste. While Safety Data Sheets (SDS) for closely related Sacubitril compounds suggest they are not classified as hazardous waste under OSHA's Hazard Communication Standard, it is imperative to verify this for **(Z)2S,4R-Sacubitril** according to the Resource Conservation and Recovery Act (RCRA) and any applicable state or local regulations.

Procedural Steps:

- Review Safety Data Sheet (SDS): Consult the specific SDS for **(Z)2S,4R-Sacubitril**. If the SDS is unavailable or lacks clear disposal guidance, proceed to the next step.

- Hazardous Waste Determination:
 - Characteristic Wastes: Assess if the waste exhibits any of the four characteristics of hazardous waste as defined by the EPA: ignitability, corrosivity, reactivity, or toxicity.
 - Listed Wastes: Check if **(Z)2S,4R-Sacubitril** is explicitly listed as a hazardous waste in 40 CFR Part 261.
- Segregation:
 - Based on the determination, segregate the waste into appropriate containers.
 - Non-Hazardous Pharmaceutical Waste: If confirmed as non-hazardous, collect in a designated, clearly labeled, leak-proof container.
 - Hazardous Waste: If determined to be hazardous, it must be managed according to strict RCRA "cradle-to-grave" requirements.

Disposal Procedures for Non-Hazardous (Z)2S,4R-Sacubitril

Assuming the waste is classified as non-hazardous, the following disposal methods are recommended. Incineration is the preferred method to ensure complete destruction and prevent environmental contamination.

Key Disposal Options Summary

Disposal Method	Key Considerations	Regulatory Compliance
Licensed Chemical Destruction	Preferred method for ensuring complete destruction of the compound.	Adheres to federal, state, and local regulations for chemical waste.
Controlled Incineration	Ensures the compound does not enter the environment. The facility must be equipped with flue gas scrubbing.	Complies with EPA guidelines for pharmaceutical waste disposal.
Landfilling	Should be avoided to prevent leaching into groundwater.	Permissible in some states for non-hazardous waste, but not recommended.
Sewering (Drain Disposal)	Prohibited. Leads to environmental contamination of waterways.	Violates EPA regulations, including the ban on sewerage hazardous pharmaceutical waste.

Experimental Protocols:

Currently, there are no specific experimental protocols cited in the provided search results for the degradation or disposal of **(Z)2S,4R-Sacubitril**. The recommended disposal methods are based on general best practices for pharmaceutical and chemical waste management.

Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate PPE are crucial to ensure personnel safety during the disposal process.

Procedural Steps:

- Ventilation: Handle the material in a well-ventilated area, preferably within a fume hood.
- Personal Protective Equipment:
 - Wear suitable protective clothing, including a lab coat.

- Use chemical-impermeable gloves that have been inspected before use.
- Wear tightly fitting safety goggles or a face shield.
- Avoid Dust and Aerosol Formation: Take care to prevent the generation of dust and aerosols during handling and transfer.
- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.

Spill Management

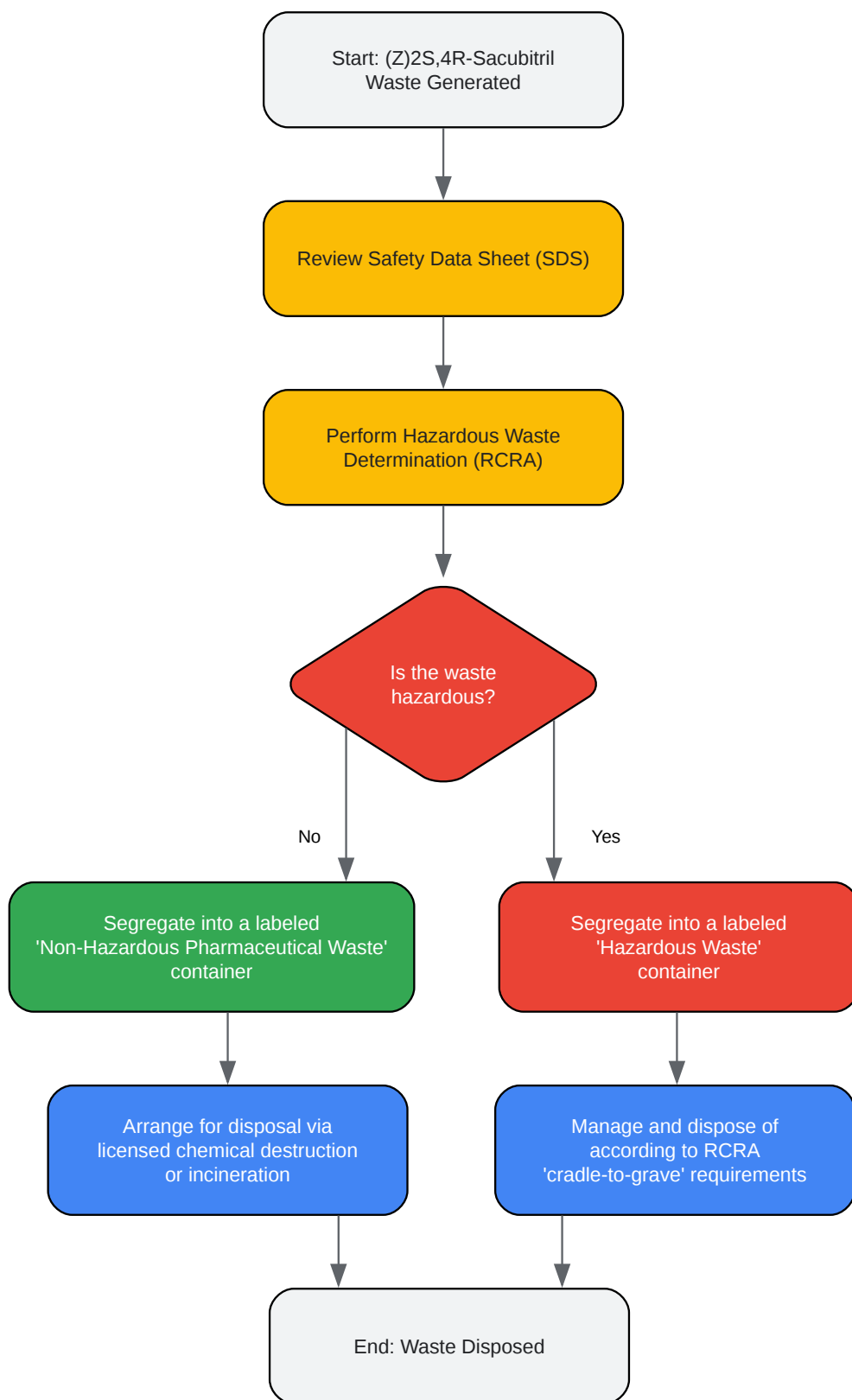
In the event of a spill, immediate and appropriate action is necessary to contain and clean up the material safely.

Procedural Steps:

- Evacuate and Secure: Evacuate non-essential personnel from the spill area and eliminate all ignition sources.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.
- Cleanup:
 - Use spark-proof tools and explosion-proof equipment.
 - Collect the spilled material using an appropriate absorbent if it is a liquid, or carefully sweep it up if it is a solid.
 - Place the collected material into a suitable, closed, and labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(Z)2S,4R-Sacubitril**.



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Caption: Disposal workflow for **(Z)2S,4R-Sacubitril**.

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